

Key physical constants of 2-Acetylfuran like melting and boiling point

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Compound of Interest

Compound Name: 2-Acetylfuran

Cat. No.: B1664036

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A Technical Guide to the Physical Constants of 2-Acetylfuran

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the key physical constants of **2-Acetylfuran**, with a focus on its melting and boiling points. The information is presented to support research, development, and quality control activities involving this important chemical intermediate.

Core Physical Properties of 2-Acetylfuran

2-Acetylfuran is a versatile organic compound with applications in the synthesis of pharmaceuticals and as a flavoring agent. A thorough understanding of its physical properties is essential for its effective use and handling in a laboratory and industrial setting.

Summary of Quantitative Data

The melting and boiling points of **2-Acetylfuran** have been reported across various sources. The data is summarized in the table below for easy comparison. It is important to note that the boiling point is significantly influenced by ambient pressure.

| Physical Constant | Reported Value(s) | Conditions |
|-------------------|--|-----------------------------|
| Melting Point | 30 °C; 33 °C; 28 °C; 26-33 °C; 27-30 °C; 26-28 °C | Not specified |
| Boiling Point | 168-169 °C | Normal atmospheric pressure |
| 67 °C | at 10 mmHg | |
| 173 °C | Not specified | |
| 175 °C | Not specified | |
| 171-173 °C | Not specified | |

The variability in the reported melting points may be attributed to the purity of the sample and the specific methodology used for determination. For the boiling point, the pressure under which the measurement was taken is a critical parameter.

Experimental Protocols for Physical Constant Determination

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of compounds like **2-Acetylfuran**. The following are detailed methodologies for common experimental techniques.

Melting Point Determination: Capillary Method

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.

Principle: A small, powdered sample of the substance is heated at a controlled rate, and the temperature range over which the substance transitions from a solid to a liquid is recorded.^[1] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.^[2]

Apparatus:

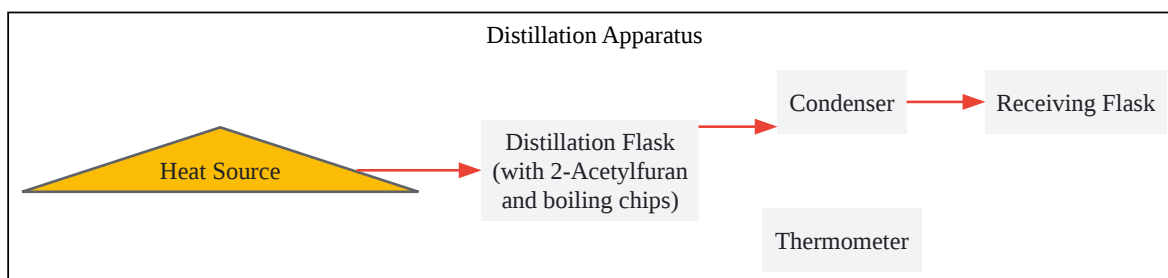
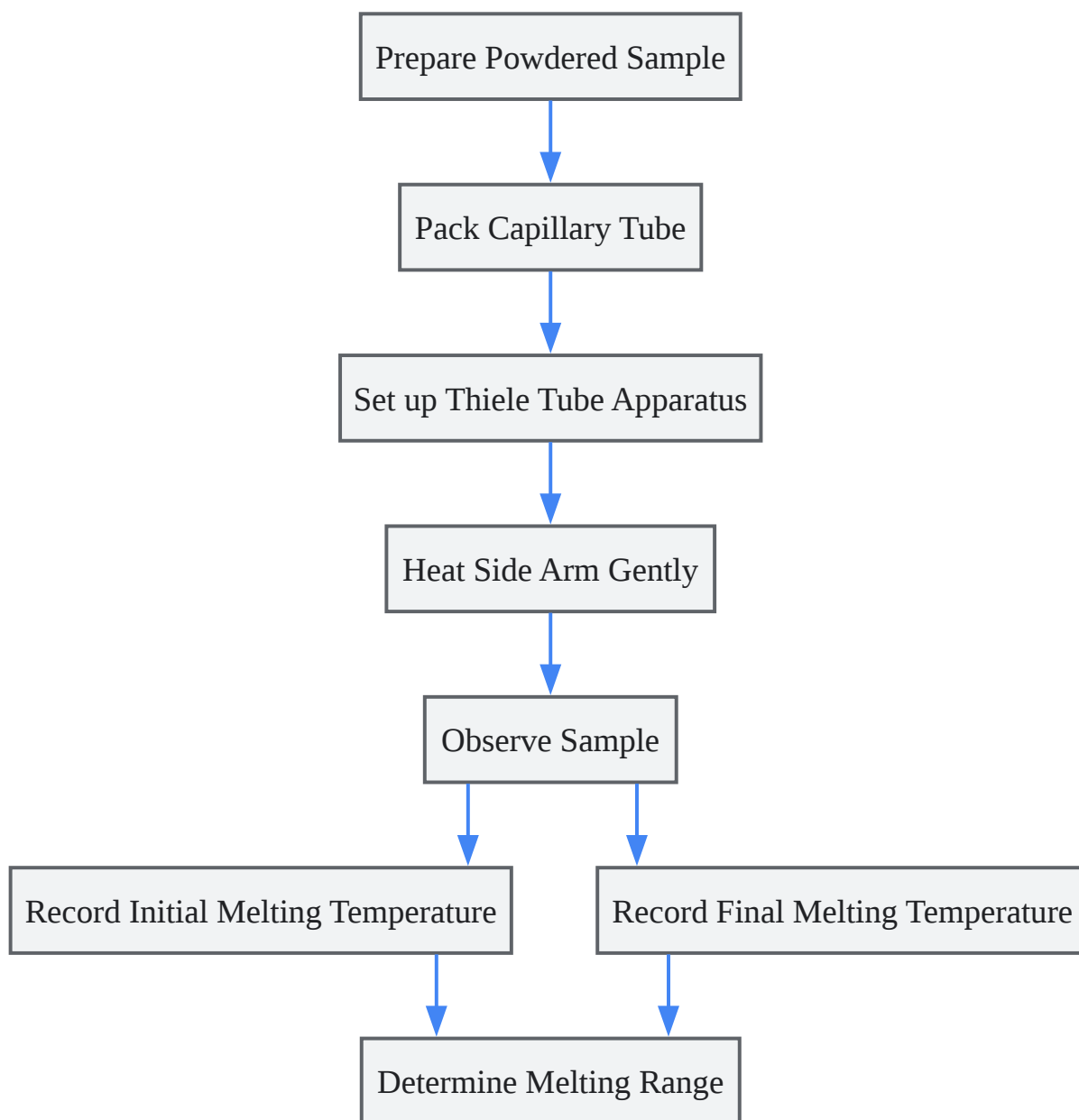
- Melting point apparatus (e.g., Thiele tube or a modern digital instrument)

- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil for a Thiele tube)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **2-Acetylfuran** is finely powdered using a mortar and pestle to ensure uniform heat distribution.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup (Thiele Tube Method):
 - The Thiele tube is filled with a high-boiling point mineral oil.
 - The packed capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb.
 - The thermometer and capillary tube assembly are immersed in the oil in the Thiele tube.
- Heating and Observation:
 - The side arm of the Thiele tube is heated gently with a small flame. The design of the tube promotes convection currents, ensuring uniform heating of the oil bath.[\[2\]](#)
 - The temperature is increased at a steady rate.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[\[3\]](#)

Workflow for Melting Point Determination



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Phone: (601) 213-4426

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